

A Comprehensive Technical Guide to 2-Methoxy-6-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Methoxy-6-methylbenzaldehyde

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CAS Number: 54884-55-8

This technical guide provides an in-depth overview of **2-Methoxy-6-methylbenzaldehyde**, a versatile aromatic aldehyde. The information is tailored for researchers, scientists, and professionals in drug development and materials science, focusing on its chemical properties, synthesis, spectroscopic data, and key applications as a synthetic intermediate and a photo-activated cross-linking agent.

Core Physicochemical and Spectroscopic Data

2-Methoxy-6-methylbenzaldehyde is a substituted aromatic aldehyde with the chemical formula $C_9H_{10}O_2$.^[1] Its structural and physical properties are summarized in the tables below.

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	54884-55-8	[1]
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.17 g/mol	[1]
IUPAC Name	2-methoxy-6-methylbenzaldehyde	[1]
Appearance	Colorless or yellowish solid	[2]
Melting Point	40-41 °C	[3]
Boiling Point	256 °C	[3]
Density	1.062 g/cm ³	[3]
Solubility	Soluble in organic solvents such as ethanol, ether, and chloroform.	[4]

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference(s)
¹ H NMR (400 MHz, CDCl ₃)	δ 10.64 (s, 1H, CHO), 7.37 (dd, J = 8.4, 7.6 Hz, 1H, Ar-H), 6.83 (d, J = 8.4 Hz, 1H, Ar-H), 6.78 (d, J = 7.6 Hz, 1H, Ar-H), 3.90 (s, 3H, OCH ₃), 2.60 (s, 3H, CH ₃)	[2]
¹³ C NMR (101 MHz, CDCl ₃)	δ = 192.42, 163.29, 142.16, 134.55, 124.22, 123.48, 109.17, 55.90, 21.60	[5]
Mass Spectrometry (ESI)	m/z: [M+H] ⁺ calcd for C ₉ H ₁₀ O ₂ : 151.0754; found 151.0754	[5]

Synthesis and Experimental Protocols

2-Methoxy-6-methylbenzaldehyde can be synthesized through the oxidation of 2,3-dimethylanisole. The following experimental protocols provide detailed methodologies for its preparation.

Protocol 1: Synthesis of 2-Methoxy-6-methylbenzaldehyde

This protocol details the synthesis of **2-Methoxy-6-methylbenzaldehyde** from 2,3-dimethylanisole using potassium peroxodisulfate and copper(II) sulfate.

Materials:

- 2,3-Dimethylanisole
- Copper(II) sulfate pentahydrate
- Potassium peroxodisulfate
- Acetonitrile
- Water
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate
- Saturated saline solution

Equipment:

- Round-bottom flask
- Reflux condenser
- Stirring apparatus

- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask, suspend 2,3-dimethylanisole (1 eq), copper(II) sulfate (1 eq), and potassium peroxodisulfate (3 eq) in a 1:1 mixture of acetonitrile and water.[6]
- Heat the suspension to reflux at 100°C for 30 minutes, with stirring.[6]
- Monitor the consumption of the starting material using thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the insoluble copper salt.[6]
- Extract the aqueous phase with ethyl acetate.
- Combine the organic layers and wash sequentially with water and saturated saline solution.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a mixture of ethyl acetate and hexane as the eluent to yield **2-Methoxy-6-methylbenzaldehyde**.

Protocol 2: Conversion to 2-Hydroxy-6-methylbenzaldehyde

2-Methoxy-6-methylbenzaldehyde can be demethylated to form 2-hydroxy-6-methylbenzaldehyde, a useful intermediate in its own right.

Materials:

- **2-Methoxy-6-methylbenzaldehyde**

- Dichloromethane (DCM)
- Aluminum chloride (AlCl_3)
- Water
- Magnesium sulfate

Equipment:

- Flask
- Ice bath
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve **2-Methoxy-6-methylbenzaldehyde** (1 eq) in anhydrous DCM in a flask and cool the solution in an ice bath.[3]
- Add aluminum chloride (3 eq) to the solution.[6]
- Remove the flask from the ice bath and stir the mixture at room temperature overnight.[3][6]
- Quench the reaction by the dropwise addition of water.[3]
- Separate the phases and extract the aqueous layer with DCM.[6]
- Combine the organic layers and dry over magnesium sulfate.[6]
- Remove the solvent under reduced pressure to yield the product, which can be further purified by silica gel chromatography.[3]

Applications in Research and Development

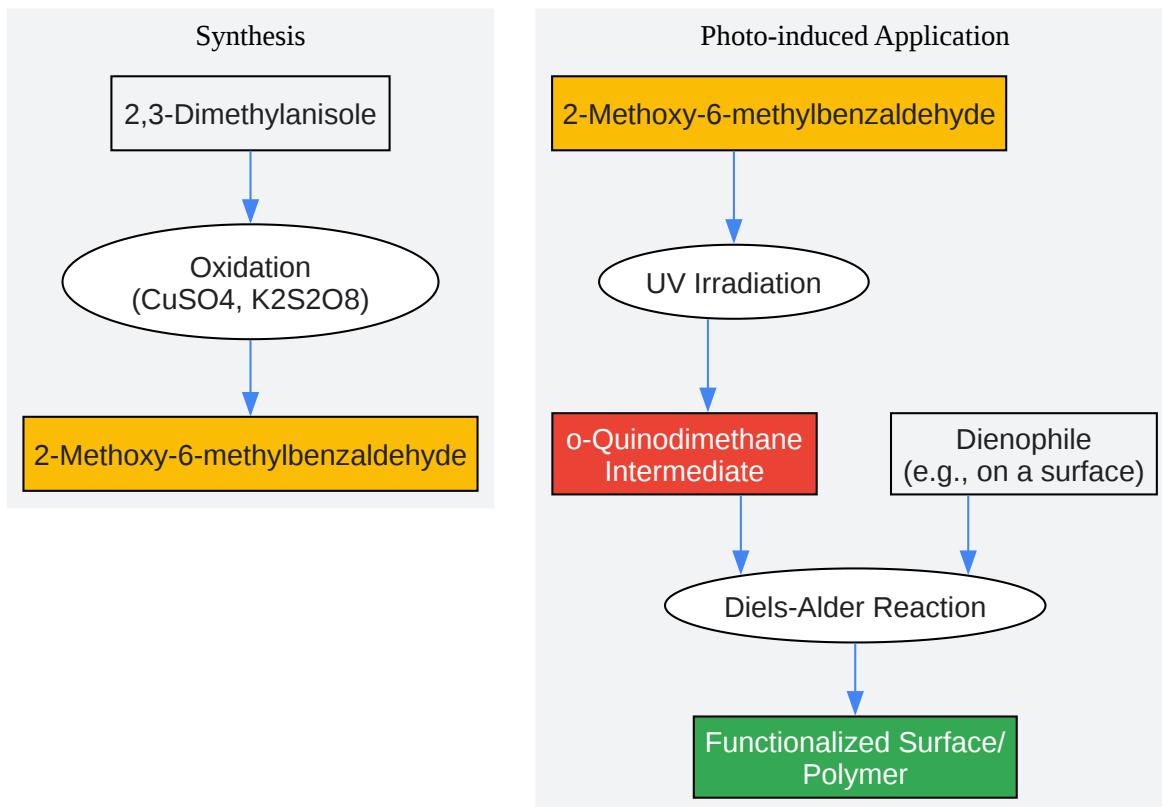
While direct and potent biological activity of **2-Methoxy-6-methylbenzaldehyde** has not been extensively reported, its utility as a chemical intermediate is well-established in several areas of research and development.

Intermediate in Drug Discovery

2-Methoxy-6-methylbenzaldehyde serves as a precursor in the synthesis of more complex molecules with potential therapeutic applications. For instance, it has been used as a starting material in the synthesis of analogs of Hamigeran B, which are evaluated as neuroinflammatory inhibitors.^[7] It is also a key intermediate in the synthesis of methoxy methyl amphetamines, which are used as analytical standards in forensic and toxicological studies.^[1]

Photo-activated Chemistry and Materials Science

A significant application of **2-Methoxy-6-methylbenzaldehyde** lies in its use in photo-induced "click chemistry." Under UV irradiation, it undergoes tautomerization to form a highly reactive o-quinodimethane intermediate. This intermediate can readily participate in Diels-Alder reactions. This property is exploited for surface functionalization and polymer chemistry, allowing for the spatial control of chemical reactions on surfaces.^[8]



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Synthesis and Photo-application Workflow

Safety and Handling

2-Methoxy-6-methylbenzaldehyde is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation.[\[1\]](#)

Precautionary Measures:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.

Conclusion

2-Methoxy-6-methylbenzaldehyde is a valuable chemical compound with established protocols for its synthesis and derivatization. While its direct biological applications are still under exploration, its role as a versatile intermediate in drug discovery and, more notably, as a photo-activated component in advanced materials science and bioconjugation, highlights its importance for the scientific community. The unique photochemical properties of this compound open avenues for innovative applications in surface patterning and the creation of complex polymer architectures. As with all chemical reagents, proper safety precautions must be observed during its handling and use.

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